

Technical Guide: Physicochemical Properties of Thiamethoxam-d3

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Compound of Interest

Compound Name: *Thiamethoxam-d3*

Cat. No.: *B8078333*

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This technical guide provides essential physicochemical data for **Thiamethoxam-d3**, a deuterated isotopologue of the neonicotinoid insecticide Thiamethoxam. This information is critical for researchers and scientists in analytical chemistry, environmental science, and drug metabolism studies who require a stable, isotopically labeled internal standard for the quantification of Thiamethoxam.

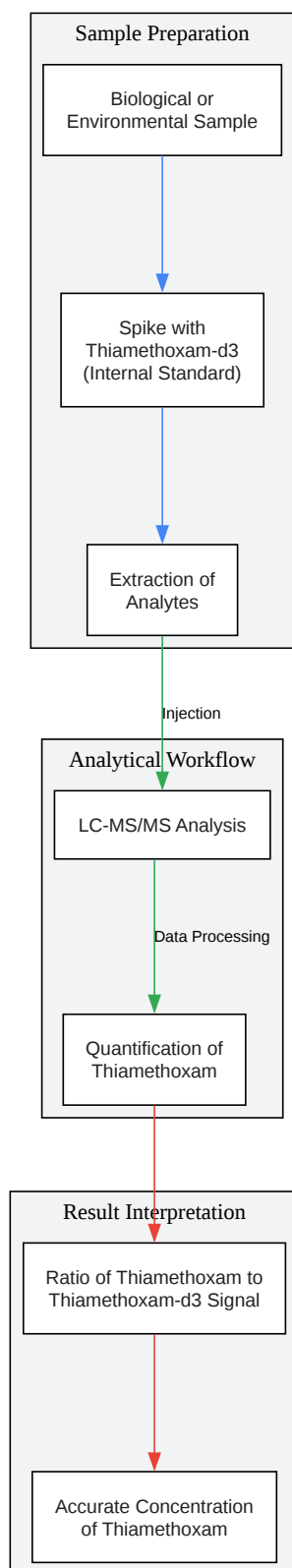
Physicochemical Data

The key identifiers and properties of **Thiamethoxam-d3** are summarized in the table below for easy reference. This data is fundamental for accurate mass spectrometry-based analyses and for ensuring the correct compound is being used in experimental protocols.

Property	Value	Citations
CAS Number	1294048-82-0	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₇ ClD ₃ N ₅ O ₃ S	
Molecular Weight	294.73 g/mol	
Formal Name	3-[(2-chloro-5-thiazolyl)methyl]tetrahydro-5-(methyl-d3)-N-nitro-4H-1,3,5-oxadiazin-4-imine	
Synonyms	3-(2-Chloro-5-thiazolylmethyl)tetrahydro-5-methyl-d3-N-nitro-4H-1,3,5-oxadiazin-4-imine	

Experimental Context and Use

Thiamethoxam-d3 serves as an internal standard for the quantification of Thiamethoxam in various matrices. Its utility is particularly pronounced in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) methods. The workflow below illustrates the typical application of **Thiamethoxam-d3** in an analytical experiment.

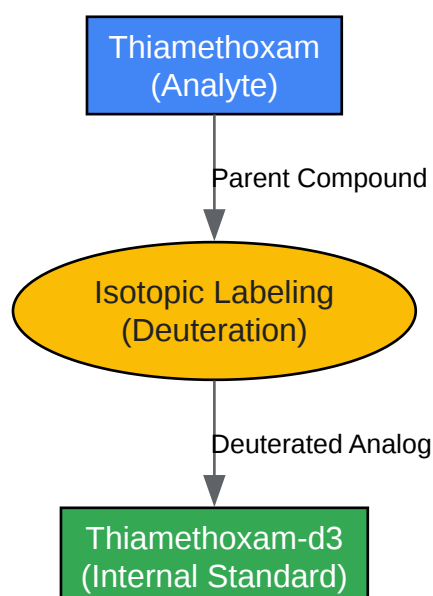


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Caption: Workflow for the quantification of Thiamethoxam using **Thiamethoxam-d3** as an internal standard.

Chemical Relationship

Thiamethoxam-d3 is structurally identical to Thiamethoxam, with the exception of the three hydrogen atoms on the methyl group being replaced by deuterium atoms. This substitution results in a mass shift that allows for its differentiation from the parent compound in mass spectrometry, without significantly altering its chemical behavior during sample preparation and analysis.



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Caption: Relationship between Thiamethoxam and its deuterated analog, **Thiamethoxam-d3**.

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References

- 1. Thiamethoxam-d3 - CAS-Number 1294048-82-0 - Order from Chemodex [chemodex.com]

- 2. caymanchem.com [caymanchem.com]
- 3. Thiamethoxam-d3 | CAS#:1294048-82-0 | Chemsrsc [chemsrc.com]
- 4. Thiamethoxam-d3 | C₈H₁₀ClN₅O₃S | CID 71312456 - PubChem [pubchem.ncbi.nlm.nih.gov]
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